

solvent selection for 4-Hydroxycoumarin reactions

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Compound Focus: 4-Hydroxycoumarin

CAS No.: 22105-09-5

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Solubility and Common Reaction Solvents

The table below summarizes the available data on the solubility of **4-Hydroxycoumarin** and solvents frequently used in its reactions.

Solvent	Reported Solubility / Use	Notes / Context
Water	Practically insoluble [1]	--
Ethanol	Freely soluble [1]	Used in synthesis and condensation reactions [2] [3].
Diethyl Ether	Freely soluble [1]	--
DMSO	Slightly soluble [1]	Suitable for spectroscopic studies or reactions requiring a polar aprotic solvent.
Methanol	Slightly soluble [1]	Used in cleavage reactions and for analytical purposes (HPLC) [3] [4].

Solvent	Reported Solubility / Use	Notes / Context
Toluene / Xylene	--	Used as a solvent for the synthesis of 4-Hydroxycoumarin itself, requiring anhydrous conditions [3].
1,2-Dichloroethane	--	Used with a catalyst (e.g., <i>p</i> -TsOH) for coupling 4-Hydroxycoumarin with alcohols [2].
Acetic Acid	--	Used as a medium for condensation reactions with aldehydes [2].

Experimental Protocols from Literature

Here are detailed methodologies for common reactions involving **4-Hydroxycoumarin**, as reported in recent research.

Synthesis of 4-Hydroxycoumarin via Malonic Acid and Phenol

This is a classic Pechmann reaction pathway [3].

- **Reagents:** Phenol, malonic acid, phosphorus oxychloride (POCl₃), anhydrous zinc chloride (ZnCl₂) [3].
- **Procedure:**
 - Treat phenol with an equimolar proportion of malonic acid.
 - Use a mixture of a double to triple molar amount (each) of anhydrous ZnCl₂ and POCl₃ as the condensation agent.
 - The product, **4-Hydroxycoumarin**, can be obtained with a quantitative yield of **64%** [3].

Coupling Reaction with an Alcohol to Form a 4-Hydroxycoumarin Derivative

This protocol describes the synthesis of second-generation anticoagulant rodenticides [2].

- **Reagents:** **4-Hydroxycoumarin**, secondary alcohol (e.g., 4-hydroxy-tetralone derivatives), *p*-toluenesulfonic acid (*p*-TsOH), 1,2-dichloroethane [2].
- **Procedure:**
 - Condense **4-Hydroxycoumarin** with the secondary alcohol in 1,2-dichloroethane.
 - Use a catalytic amount of *p*-TsOH.
 - The reaction proceeds to yield the target coupled compound [2].

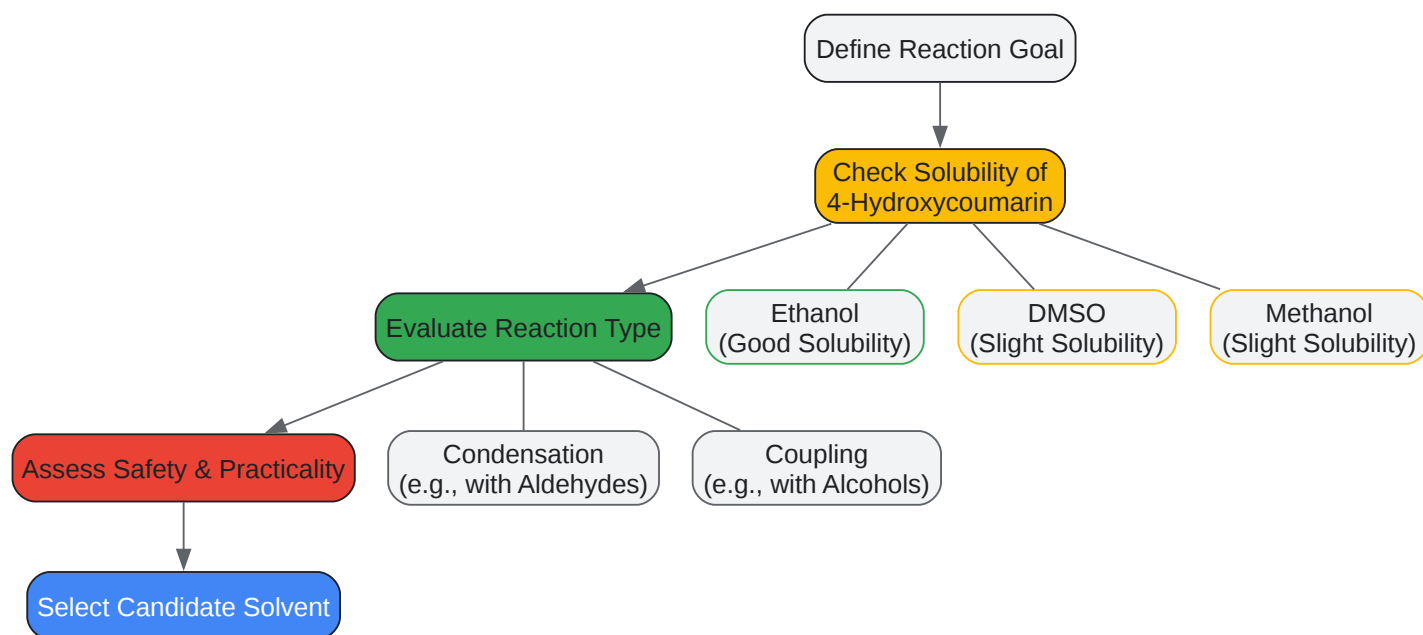
Condensation with an Aldehyde to Form Biscoumarins

This is a common reaction to form dimeric structures [2] [3].

- **Reagents:** **4-Hydroxycoumarin**, aromatic aldehyde, ethanol, acetic acid [2].
- **Procedure:**
 - Heat a mixture of **4-Hydroxycoumarin** and the aromatic aldehyde in ethanol.
 - Use acetic acid as a catalyst for the condensation.
 - The reaction generates substituted **3,3'-arylidenebis-4-hydroxycoumarins** [2].

Solvent Selection Workflow

For a logical approach to solvent selection, you can follow this general workflow, though specific solvent properties for every scenario are not fully detailed in the search results.



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Handling and Safety Precautions

- **General Handling:** The signal word for **4-Hydroxycoumarin** is **Warning** [4]. Its hazard statement is **H302 (Harmful if swallowed)** [1].
- **Personal Protective Equipment (PPE):** Precautionary statements recommend wearing protective gloves and eye/face protection [1].
- **Storage:** Store in a cool place below **+30°C**, and keep the container tightly closed [1].

Frequently Asked Questions

What is the melting point of 4-Hydroxycoumarin? The literature melting point is **211-213 °C** [4] [1].

Why is my reaction yield low when coupling 4-Hydroxycoumarin with an alcohol? The search results indicate that using strong Brønsted acids (like HCl or H₂SO₄) for this coupling can lead to preferential dehydrohalogenation and low yields [2]. An improved method is to use **1,2-dichloroethane as a solvent with a catalytic amount of *p*-toluenesulfonic acid (*p*-TsOH)** [2].

Can 4-Hydroxycoumarin be O-acylated or C-acylated? Yes, both are possible. The literature reports two main types of acylation: **C-acylation** (at the 3-position) and **O-acylation** (on the hydroxyl group) [3]. Interestingly, one study reported a novel pathway where an O-acylation compound could be converted to a C-acylation compound in the presence of potassium cyanide [3].

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References

1. 4-Hydroxycoumarin | 1076-38-6 [chemicalbook.com]
2. Synthetic Approaches and Biological Activities of 4 ... [pmc.ncbi.nlm.nih.gov]
3. Review on 4-Hydroxycoumarin Chemistry: Synthesis, ... [pubs.sciepub.com]
4. 4-Hydroxycoumarin analytical standard [sigmaaldrich.com]

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